

In-Depth Technical Guide to VU0155069: A Selective PLD1 Inhibitor

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Compound of Interest

Compound Name: VU0155069

Cat. No.: B1684052

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This technical guide provides a comprehensive overview of **VU0155069**, a potent and selective inhibitor of Phospholipase D1 (PLD1). It is intended for researchers, scientists, and drug development professionals interested in the experimental use and mechanistic understanding of this compound. This document details its chemical properties, experimental protocols for its use, and its role in relevant signaling pathways.

Core Compound Information

VU0155069 is a small molecule inhibitor that has demonstrated high selectivity for PLD1 over PLD2, making it a valuable tool for dissecting the specific roles of PLD1 in various cellular processes.

There are conflicting reports regarding the CAS number and molecular weight of **VU0155069**, which likely correspond to the free base and the hydrochloride salt forms of the compound. It is crucial for researchers to verify the specific form they are using, as this will affect the molecular weight and subsequent calculations for solution preparation.

Parameter	Value (Free Base)	Value (HCl Salt)	Citation
CAS Number	1130067-06-9	1781834-89-6	[1]
Molecular Weight	462.97 g/mol	499.43 g/mol	[1]
Molecular Formula	C ₂₆ H ₂₇ ClN ₄ O ₂	C ₂₆ H ₂₇ ClN ₄ O ₂ .HCl	[1]

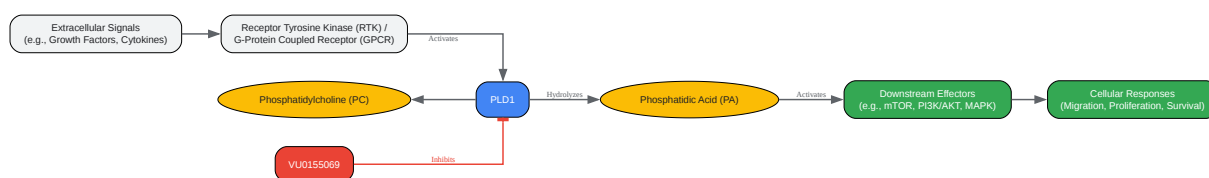
Quantitative Data: Inhibitory Activity

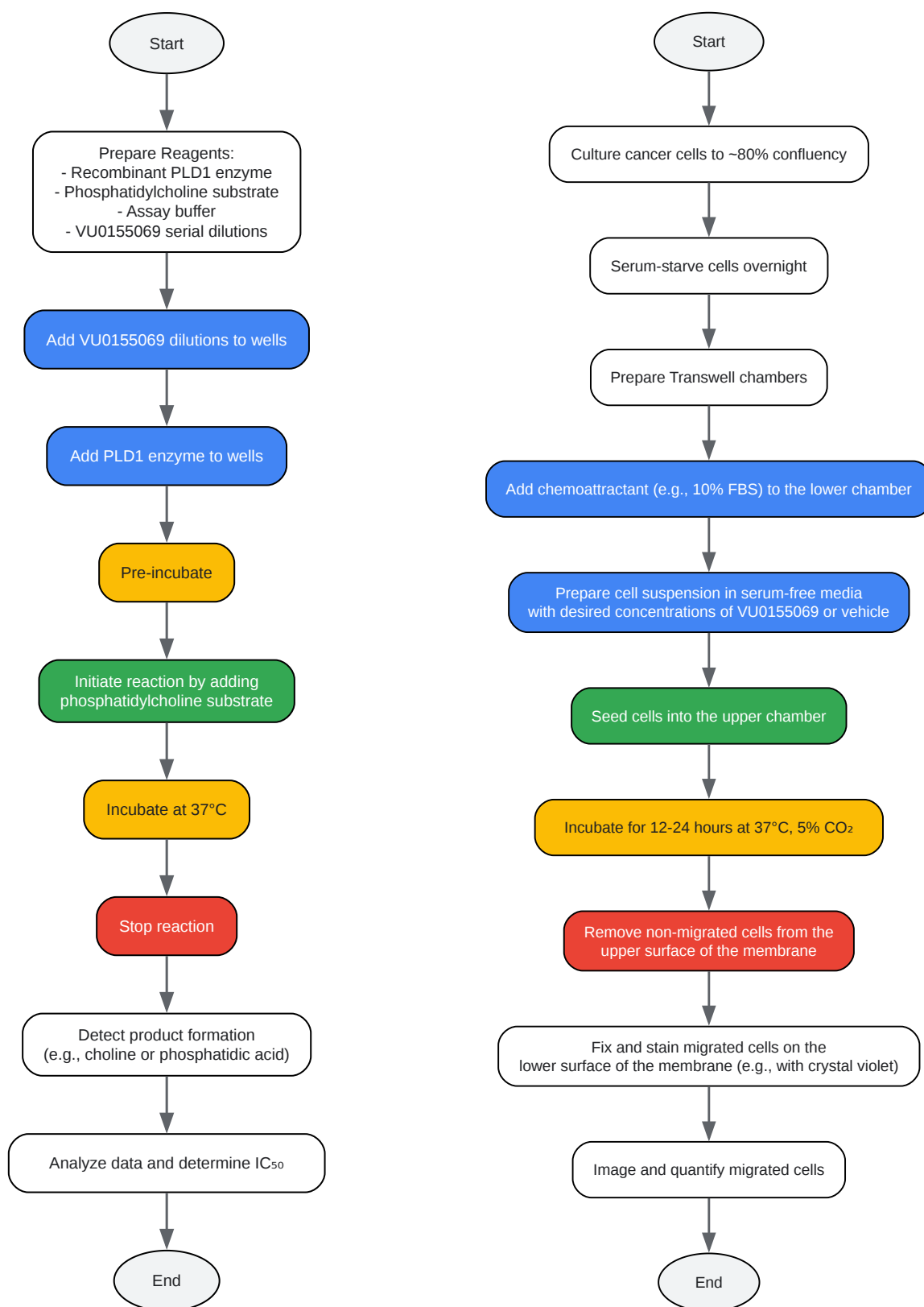
VU0155069 exhibits significant potency and selectivity for PLD1. The following table summarizes its in vitro inhibitory concentrations (IC₅₀) against PLD1 and PLD2.

Target	IC ₅₀ (in vitro)	Citation
PLD1	46 nM	[1]
PLD2	933 nM	[1]

Signaling Pathways

VU0155069 exerts its effects by inhibiting the enzymatic activity of PLD1. PLD1 is a key enzyme in cellular signaling, responsible for hydrolyzing phosphatidylcholine (PC) into phosphatidic acid (PA) and choline. PA is a critical lipid second messenger that activates a variety of downstream signaling pathways involved in cell proliferation, survival, and migration. By blocking the production of PA by PLD1, **VU0155069** can effectively attenuate these downstream signals.





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References

- 1. Targeting phospholipase D with small-molecule inhibitors as a potential therapeutic approach for cancer metastasis - PMC [pmc.ncbi.nlm.nih.gov]
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